

4-(3-Thienyl)butyric acid CAS number and molecular weight

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Compound of Interest

Compound Name: 4-(3-Thienyl)butyric acid

Cat. No.: B177752

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Technical Guide: 4-(3-Thienyl)butyric Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(3-Thienyl)butyric acid is a carboxylic acid derivative featuring a thiophene ring, a five-membered aromatic heterocycle containing a sulfur atom. This compound and its derivatives are of interest to researchers in medicinal chemistry and drug development due to the diverse biological activities associated with both the thiophene and butyric acid moieties. Thiophene-containing compounds have shown a wide range of pharmacological properties, while butyric acid is a short-chain fatty acid known to play a role in various biological processes. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological relevance of **4-(3-Thienyl)butyric acid**.

Chemical and Physical Properties

4-(3-Thienyl)butyric acid, also known as 4-(thiophen-3-yl)butanoic acid, is a small molecule with the following key identifiers and properties.

Property	Value	Reference
CAS Number	1505-47-1	[1]
Molecular Formula	C ₈ H ₁₀ O ₂ S	[2]
Molecular Weight	170.23 g/mol	[2]
Synonyms	4-(Thiophen-3-yl)butanoic acid, 3-Thiophenebutanoic acid	[1]

Synthesis of 4-(3-Thienyl)butyric Acid

A common and effective method for the synthesis of **4-(3-Thienyl)butyric acid** is through the Clemmensen reduction of its corresponding keto acid, 4-oxo-4-(thiophen-3-yl)butanoic acid (also known as 3-(3-thienyl)propionic acid). The Clemmensen reduction is a chemical reaction used to reduce aldehydes or ketones to alkanes using zinc amalgam and concentrated hydrochloric acid.[3][4][5]

Experimental Protocol: Clemmensen Reduction of 4-oxo-4-(thiophen-3-yl)butanoic acid

This protocol is based on the general procedure for the Clemmensen reduction of β -aroylpropionic acids.[6]

Materials and Reagents:

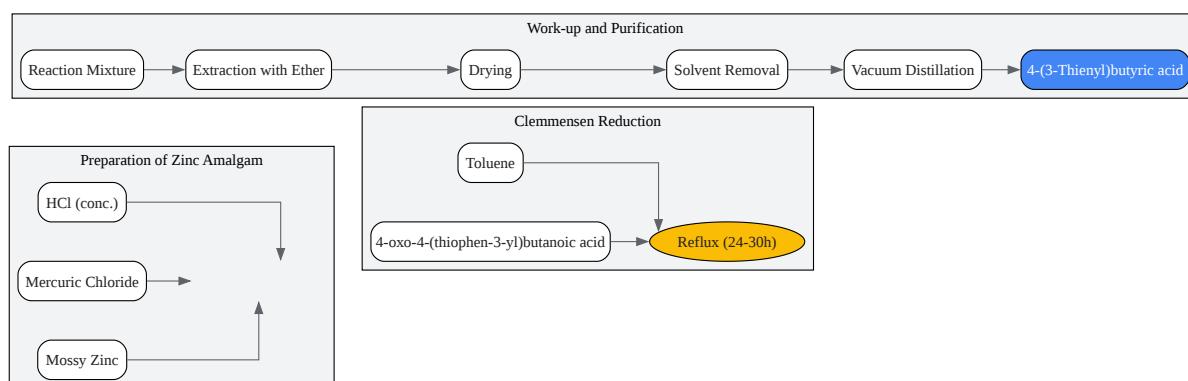
- 4-oxo-4-(thiophen-3-yl)butanoic acid
- Mossy zinc
- Mercuric chloride
- Concentrated hydrochloric acid
- Toluene
- Water

- Ether
- Calcium chloride

Procedure:

- **Preparation of Zinc Amalgam:** In a round-bottomed flask, add mossy zinc, a solution of mercuric chloride in water, and a small amount of concentrated hydrochloric acid. Shake the mixture for several minutes. Decant the aqueous solution.
- **Reaction Setup:** To the freshly prepared amalgamated zinc in the flask, add water, concentrated hydrochloric acid, toluene, and 4-oxo-4-(thiophen-3-yl)butanoic acid.
- **Reflux:** Fit the flask with a reflux condenser and a gas absorption trap. Heat the reaction mixture to a vigorous boil and maintain reflux for 24-30 hours. During the reflux period, add additional portions of concentrated hydrochloric acid at regular intervals (e.g., every 6 hours).
- **Work-up:** After the reflux is complete, cool the reaction mixture to room temperature. Separate the aqueous and toluene layers.
- **Extraction:** Dilute the aqueous layer with water and extract with several portions of ether.
- **Drying and Solvent Removal:** Combine the toluene layer and the ether extracts. Wash the combined organic layers with water and dry over anhydrous calcium chloride. Remove the solvents by distillation under reduced pressure.
- **Purification:** The resulting crude **4-(3-Thienyl)butyric acid** can be purified by vacuum distillation.

Synthesis Workflow



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Caption: Synthesis of **4-(3-Thienyl)butyric acid** via Clemmensen Reduction.

Biological Context and Potential Applications

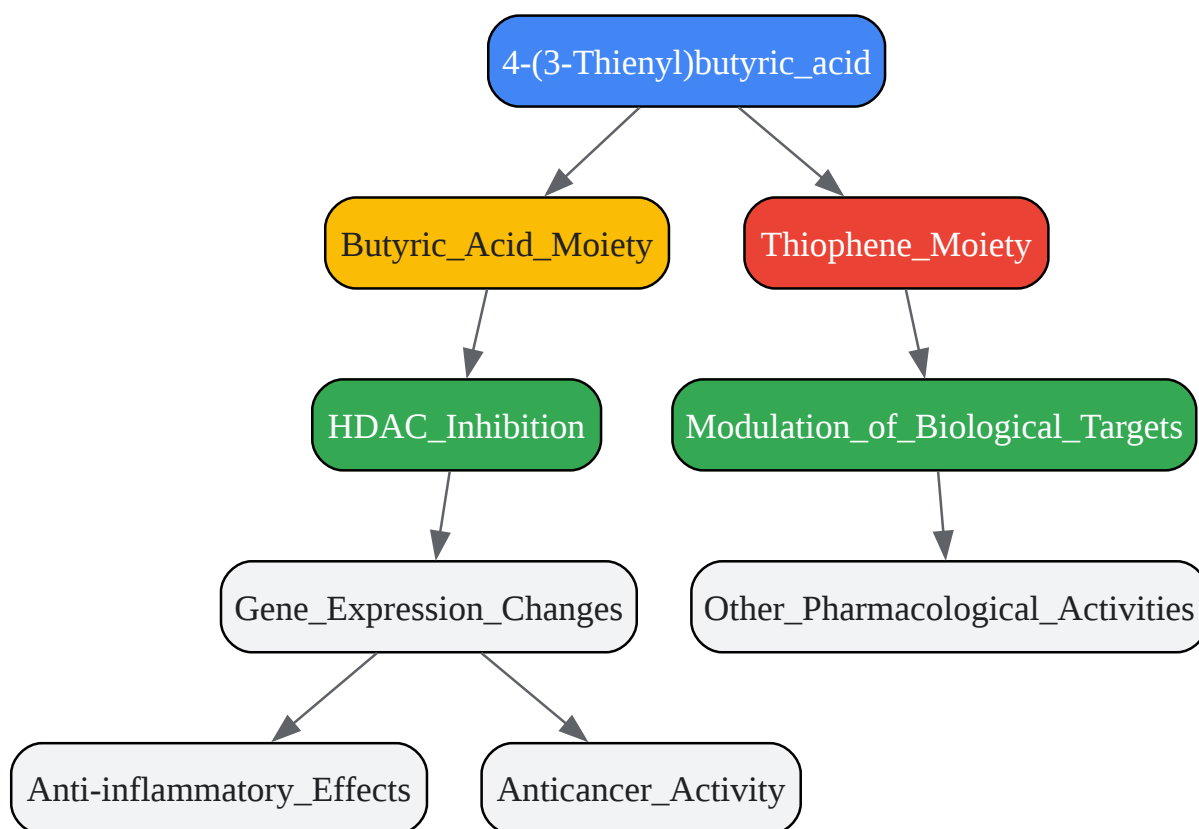
While specific biological activity and signaling pathway data for **4-(3-Thienyl)butyric acid** are not extensively documented in publicly available literature, its structural components suggest potential areas for investigation.

Butyric Acid Moiety: Butyric acid is a short-chain fatty acid that serves as an energy source for colonocytes and is known to have diverse biological functions. It can inhibit histone deacetylases (HDACs), which are involved in the epigenetic regulation of gene expression.^[7] This activity has been linked to anti-inflammatory and anti-cancer properties. Furthermore, butyric acid and its derivatives are being explored for their therapeutic potential in various diseases.

Thiophene Moiety: The thiophene ring is a common scaffold in medicinal chemistry, and its derivatives have been reported to exhibit a wide range of pharmacological activities, including antibacterial, anti-inflammatory, and anticancer effects. The sulfur-containing heterocycle can influence the electronic and steric properties of a molecule, potentially affecting its interaction with biological targets.

Potential Signaling Pathways: Given the known activities of butyric acid, a potential area of investigation for **4-(3-Thienyl)butyric acid** could be its influence on signaling pathways regulated by HDACs. For instance, butyric acid has been shown to sensitize cells to apoptosis through the accelerated activation of multiple signal transduction pathways, including the p38 MAP kinase pathway.[8] It has also been implicated in inhibiting the JAK2/STAT3/SOCS1 signaling pathway, which is relevant in inflammatory conditions like ulcerative colitis.

Logical Relationship of Potential Biological Investigation



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Caption: Potential areas of biological investigation for **4-(3-Thienyl)butyric acid**.

Conclusion

4-(3-Thienyl)butyric acid is a readily synthesizable compound with a chemical structure that suggests potential for interesting biological activity. While direct experimental data on its pharmacological effects and interactions with signaling pathways are limited, its constituent parts—butyric acid and a thiophene ring—are well-established pharmacophores. This technical guide provides foundational information for researchers interested in exploring the synthesis and potential therapeutic applications of this and related compounds. Further investigation is warranted to elucidate the specific biological profile of **4-(3-Thienyl)butyric acid** and to determine its potential as a lead compound in drug discovery programs.

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